

Adoxoside CAS number and molecular weight

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Compound of Interest

Compound Name: Adoxoside

Cat. No.: B1639002

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Adoxoside: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise summary of the currently available information on **Adoxoside**, a naturally occurring iridoid glycoside. While detailed experimental data and comprehensive biological activity studies are limited in the public domain, this document consolidates the fundamental physicochemical properties of the compound.

Core Physicochemical Data

The essential identifiers and properties of **Adoxoside** are summarized below. This information is critical for the procurement, handling, and initial experimental design involving this compound.

Parameter	Value	Source
CAS Number	42830-26-2	[1] [2] [3]
Molecular Formula	C ₁₇ H ₂₆ O ₁₀	[1] [4]
Molecular Weight	390.38 g/mol	[3]
Alternate Molecular Weight	390.4 g/mol	[1] [4]

Biological Activity and Therapeutic Potential: A Knowledge Gap

Currently, there is a notable absence of in-depth, publicly accessible research detailing the specific biological activities, mechanism of action, and signaling pathways associated with **Adoxoside**. While it is classified as a saponin, a class of compounds known for a wide range of biological effects including antimicrobial and anti-inflammatory properties, specific data for **Adoxoside** is not available in the reviewed literature.^[1]

Researchers investigating **Adoxoside** would need to undertake foundational in vitro and in vivo studies to elucidate its pharmacological profile.

Future Directions and Experimental Considerations

Given the lack of detailed information, the following experimental avenues are logical next steps for researchers interested in **Adoxoside**:

- **Bioactivity Screening:** A broad-based screening approach to determine its potential antimicrobial, anti-inflammatory, antioxidant, and cytotoxic activities.
- **Mechanism of Action Studies:** Should bioactivity be confirmed, subsequent studies to identify the molecular targets and signaling pathways modulated by **Adoxoside** will be crucial.
- **In Vivo Efficacy and Safety:** Following promising in vitro results, preclinical studies in relevant animal models would be necessary to assess efficacy and safety profiles.

Due to the current lack of available data on signaling pathways or detailed experimental workflows for **Adoxoside**, visualizations using Graphviz are not applicable at this time. As research on this compound progresses, such diagrams will become invaluable for illustrating its molecular interactions and experimental outcomes.

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References

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